

Technical Guide: Solubility Profiling & Handling of 1,12-Dodecane-D24-diol

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Compound of Interest

Compound Name: 1,12-Dodecane-D24-diol

Cat. No.: B12395366

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Executive Summary

1,12-Dodecane-D24-diol (CAS: 1219802-88-6) is the fully deuterated isotopologue of 1,12-dodecanediol.^{[1][2]} Characterized by a per-deuterated alkyl chain (

), this compound serves as a critical internal standard in quantitative mass spectrometry (LC-MS/GC-MS) and a metabolic probe in drug development.

The substitution of hydrogen with deuterium (

) significantly increases the molecular weight (~12% increase) and alters the vibrational frequency of C-H vs. C-D bonds, impacting metabolic stability via the Kinetic Isotope Effect (KIE). However, for formulation and synthesis, the solubility profile remains governed by the amphiphilic nature of the C12 chain. This guide provides a definitive technical analysis of its solubility behavior, solvent selection strategies, and handling protocols designed to conserve high-value isotopic material.

Physicochemical Characterization

To predict solubility behavior, one must understand the competition between the hydrophobic D24-alkyl chain and the hydrophilic terminal hydroxyl groups.

Comparative Properties: Protio vs. Deutero

While the electronic environment remains largely similar, the mass difference and bond shortening (C-D < C-H) result in subtle physicochemical shifts.

Property	1,12-Dodecanediol (Protio)	1,12-Dodecane-D24-diol (Deutero)	Impact on Solubility
CAS Number	5675-51-4	1219802-88-6	N/A
Molecular Weight	202.33 g/mol	~226.48 g/mol	Slower diffusion rates in solution.
Formula			Increased density.
Melting Point	79–84 °C	~78–83 °C (Predicted)	Solid at RT; requires thermal energy for rapid dissolution.
LogP (Est.)	~2.9 - 3.1	~2.9 - 3.1	Lipophilic; poor water solubility.
Appearance	White crystalline powder	White crystalline powder	Crystalline lattice energy must be overcome by solvation.

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Technical Insight: The "Deuterium Isotope Effect" on solubility is generally negligible for macro-solubility (

) but can influence dissolution kinetics. The C-D bond is shorter and stronger, potentially resulting in a slightly more compact molar volume and higher lattice energy, requiring slightly more aggressive solvation parameters (heat/sonication) compared to the protio analog.

Solubility Landscape

The solubility of **1,12-Dodecane-D24-diol** is dictated by its "dumbbell" structure: a long, hydrophobic mid-section flanked by polar heads.

Solvent Compatibility Matrix

Based on the protio-analog behavior and thermodynamic principles of long-chain diols:

Solvent Class	Solvent Examples	Solubility Rating	Operational Notes
Polar Aprotic	DMSO, DMF	High (Recommended)	Primary choice for stock solutions. Can achieve >50 mM. Excellent for biological assays.
Polar Protic	Methanol, Ethanol	Moderate to High	Good solubility, especially when warm (>40°C). Methanol is preferred for LC-MS standards due to volatility.
Chlorinated	DCM, Chloroform	High	Excellent for synthesis and NMR (). Solubilizes the alkyl chain effectively.
Ethers	THF, 1,4-Dioxane	Moderate	Good for synthetic reactions. THF may require heating to dissolve high concentrations.
Non-Polar	Hexane, Toluene	Low to Moderate	Risk of precipitation. The polar hydroxyl groups resist solvation in pure alkanes at RT. Requires heat.
Aqueous	Water, PBS	Insoluble (<1 g/L)	Do not use as a primary solvent. Requires co-solvents (e.g., DMSO/EtOH) or surfactants.

The "Co-Solvent" Strategy for Aqueous Systems

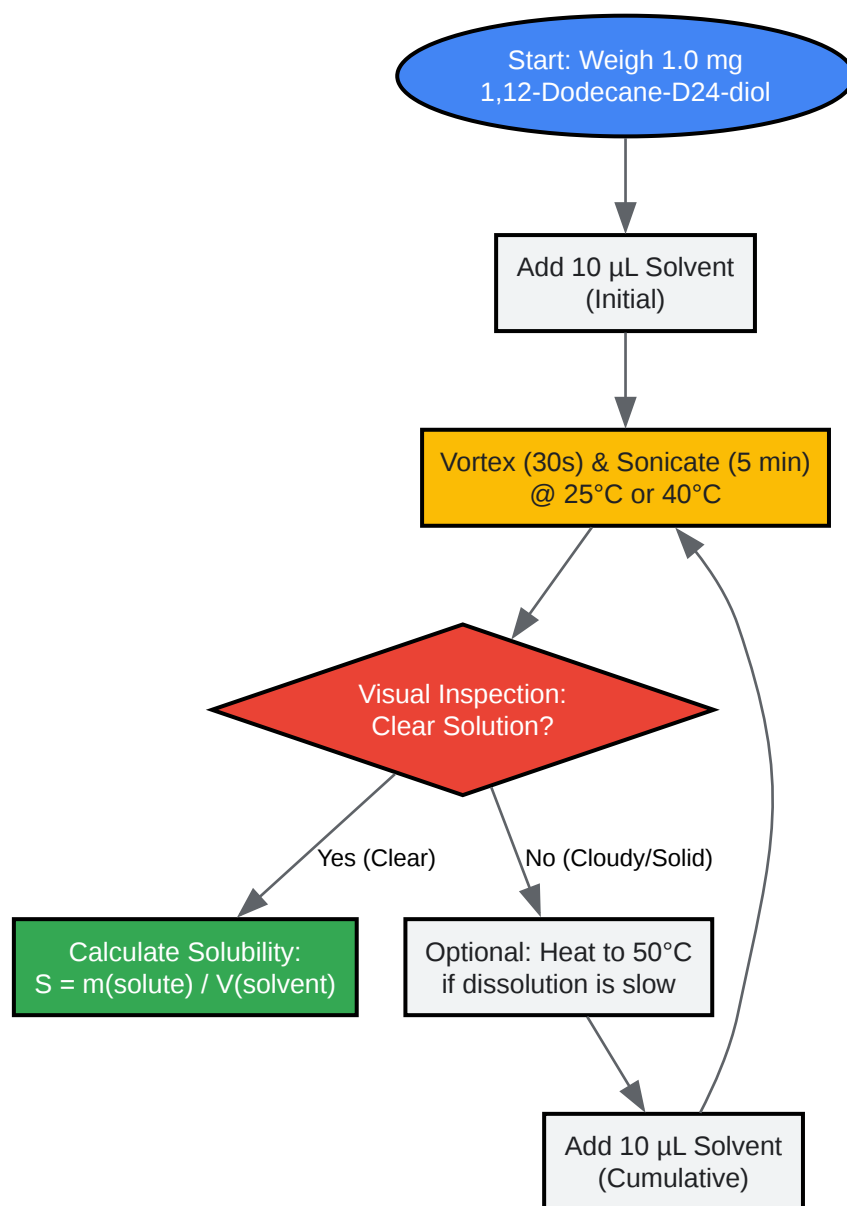
For biological applications requiring aqueous media, direct dissolution is impossible.

- Protocol: Dissolve D24-diol in 100% DMSO first to create a Stock Solution (e.g., 10 mM).
- Dilution: Spike the DMSO stock into pre-warmed media with rapid vortexing.
- Limit: Keep final DMSO concentration <0.5% (v/v) to avoid precipitation or cellular toxicity.

Experimental Protocol: Micro-Scale Solubility Determination

Since deuterated standards are expensive (often >\$100/mg), standard "shake-flask" methods wasting grams of material are unacceptable. The following protocol uses a step-wise addition method to determine solubility limits with minimal loss.

Workflow Logic (Graphviz)



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Figure 1: Step-wise micro-solubility assessment workflow designed to minimize isotopic waste.

Detailed Methodology

- Preparation: Weigh precisely 1.0 mg of **1,12-Dodecane-D24-diol** into a 1.5 mL amber HPLC vial (amber protects from potential light degradation, though minimal for diols).
- Initial Solvation: Add 10 µL of the target solvent (e.g., DMSO-d6 or Methanol-d4).

- Energy Input: Vortex for 30 seconds, then sonicate in a water bath at 40°C for 5 minutes.
Note: Heat helps overcome the lattice energy of the crystalline solid.
- Observation:
 - Clear: Solubility is >100 mg/mL. Stop.
 - Cloudy: Add solvent in 10 µL increments, repeating step 3, until clear.
- Validation: Once dissolved, cool to Room Temperature (25°C) and let sit for 1 hour to ensure no re-precipitation (super-saturation check).

Applications in Drug Development

The solubility profile directly impacts the utility of this compound in pharmaceutical research.

Metabolic Stability & Tracing

1,12-Dodecanediol is often a metabolite of dodecane or lauric acid derivatives. The D24 analog is used to:

- Block Metabolism: Deuterium at the C1/C12 positions (alpha to hydroxyl) slows down oxidation to the carboxylic acid (dodecanedioic acid) via the primary Kinetic Isotope Effect ().
- Internal Standard: Due to its identical extraction recovery and chromatographic retention time (with slight shift) compared to the analyte, but distinct mass (+24 Da), it is the gold standard for quantification.

Storage of Solutions

- Solvent: Store stocks in Methanol or DMSO. Avoid water.
- Temperature: -20°C is standard.
- Stability: Deuterium exchange is negligible on the alkyl chain. However, the hydroxyl protons (-OD) will rapidly exchange with protic solvents (

). This is critical for NMR: The -OH signal will disappear or shift in protic solvents.

References

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